

Application Notes and Protocols for Tetrabromoethane in Density Gradient Centrifugation

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Compound of Interest

Compound Name: Tetrabromoethylene

Cat. No.: B1617066

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A-Note on Terminology: The term "**Tetrabromoethylene**" is often used interchangeably in some contexts with "1,1,2,2-Tetrabromoethane" (TBE), particularly in older literature. However, 1,1,2,2-Tetrabromoethane (CAS No. 79-27-6) is the compound almost exclusively used for density-based separations due to its high density in liquid form. These application notes and protocols refer to 1,1,2,2-Tetrabromoethane.

Introduction

1,1,2,2-Tetrabromoethane (TBE) is a dense, colorless to light-yellow liquid historically utilized in laboratory settings for the separation of materials based on their density.[1][2] Its high specific gravity makes it particularly effective for the separation of minerals from their host rock.[3] This document provides detailed application notes and protocols for the use of TBE in density gradient applications, with a strong emphasis on safety due to its significant toxicity.

Application Notes

The primary application of 1,1,2,2-Tetrabromoethane in density-based separation is in the field of geology and mineralogy for the separation of heavy minerals.[3] The principle of this technique relies on the differing densities of the components in a mixture. When a sample containing minerals of varying densities is introduced into TBE, minerals with a density greater than that of TBE will sink, while those with a lower density will float.[1]

Key Applications:

- **Mineral Separation:** TBE is effective for separating heavy minerals (e.g., zircon, rutile, ilmenite) from lighter gangue minerals (e.g., quartz, feldspar).[3] This is a common practice in geochronology and petrology to concentrate specific minerals for analysis.
- **Quality Control:** It can be used in quality control applications to determine the composition of mineral mixtures.

Limitations and Discouraged Uses:

Due to its high toxicity, 1,1,2,2-Tetrabromoethane is not recommended for use with biological samples such as cells, organelles, or macromolecules. Less toxic and more suitable alternatives for biological separations include sucrose, glycerol, cesium chloride, and Percoll. The reactivity of TBE with certain plastics and rubbers also limits the choice of laboratory equipment.[4]

Quantitative Data

The physical and chemical properties of 1,1,2,2-Tetrabromoethane are summarized in the table below.

Property	Value
Chemical Formula	C ₂ H ₂ Br ₄
Molecular Weight	345.65 g/mol [5]
Appearance	Colorless to light-yellow liquid[2]
Density	2.967 g/mL at 25 °C
Melting Point	-1 to 1 °C
Boiling Point	119 °C at 20 hPa
Solubility in Water	0.065% at 30°C[2]

Safety Precautions and Handling

1,1,2,2-Tetrabromoethane is classified as toxic and poses significant health risks.^[6] Inhalation, ingestion, and skin contact can be harmful and may be fatal. It is also harmful to aquatic life with long-lasting effects.^[7]

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles and a face shield are mandatory.^[6]
- Hand Protection: Use chemically resistant gloves (e.g., Viton®, Barrier®). Inspect gloves before use.^[6]
- Skin and Body Protection: A lab coat, and in cases of potential splashing, a chemical-resistant apron and boots are necessary.
- Respiratory Protection: All work must be conducted in a certified chemical fume hood. If there is a risk of inhalation, a full-face respirator with an appropriate organic vapor cartridge should be used.^[6]

Handling and Storage:

- Store in a cool, dry, well-ventilated area in a tightly closed container.^[8]
- Keep away from incompatible materials such as strong bases, oxidizing agents, and certain metals.^[4]
- Use only glass or other resistant containers; TBE can soften or destroy many plastics and rubbers.^[4]

Disposal:

- 1,1,2,2-Tetrabromoethane and any materials contaminated with it are considered hazardous waste.^[9]
- Dispose of waste in accordance with all local, state, and federal regulations.^[7]^[9] Do not pour down the drain.^[6]

Experimental Protocol: Separation of Heavy Minerals

This protocol provides a general procedure for the separation of heavy minerals from a disaggregated rock sample using 1,1,2,2-Tetrabromoethane.

Materials:

- 1,1,2,2-Tetrabromoethane (TBE)
- Disaggregated and sieved rock sample
- Separatory funnel (glass) with a stopcock
- Beakers (glass)
- Filter paper and funnel
- Wash bottles with acetone or ethanol
- Drying oven

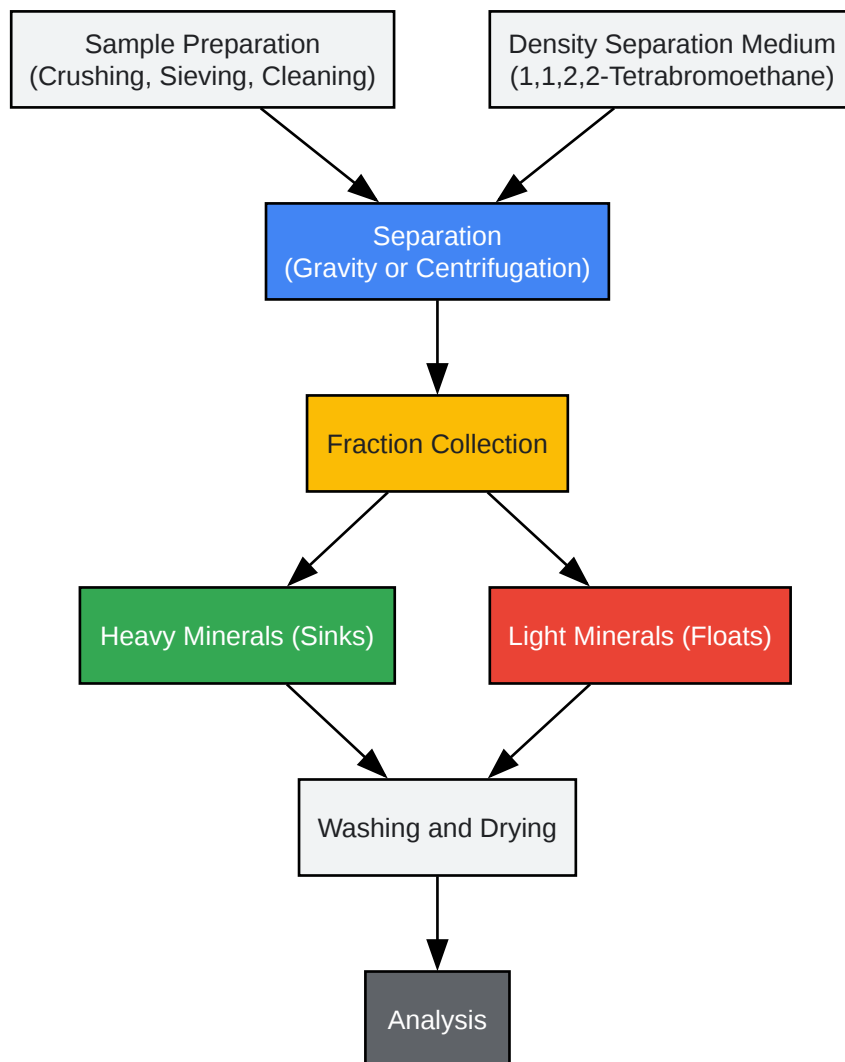
Procedure:

- Sample Preparation:
 - Ensure the mineral sample is clean, dry, and disaggregated into individual grains.
 - Sieve the sample to obtain a uniform particle size, which will aid in a more efficient separation.
- Setting up the Separation:
 - In a chemical fume hood, set up a separatory funnel on a ring stand.
 - Close the stopcock and carefully pour a sufficient volume of TBE into the separatory funnel to accommodate the sample.

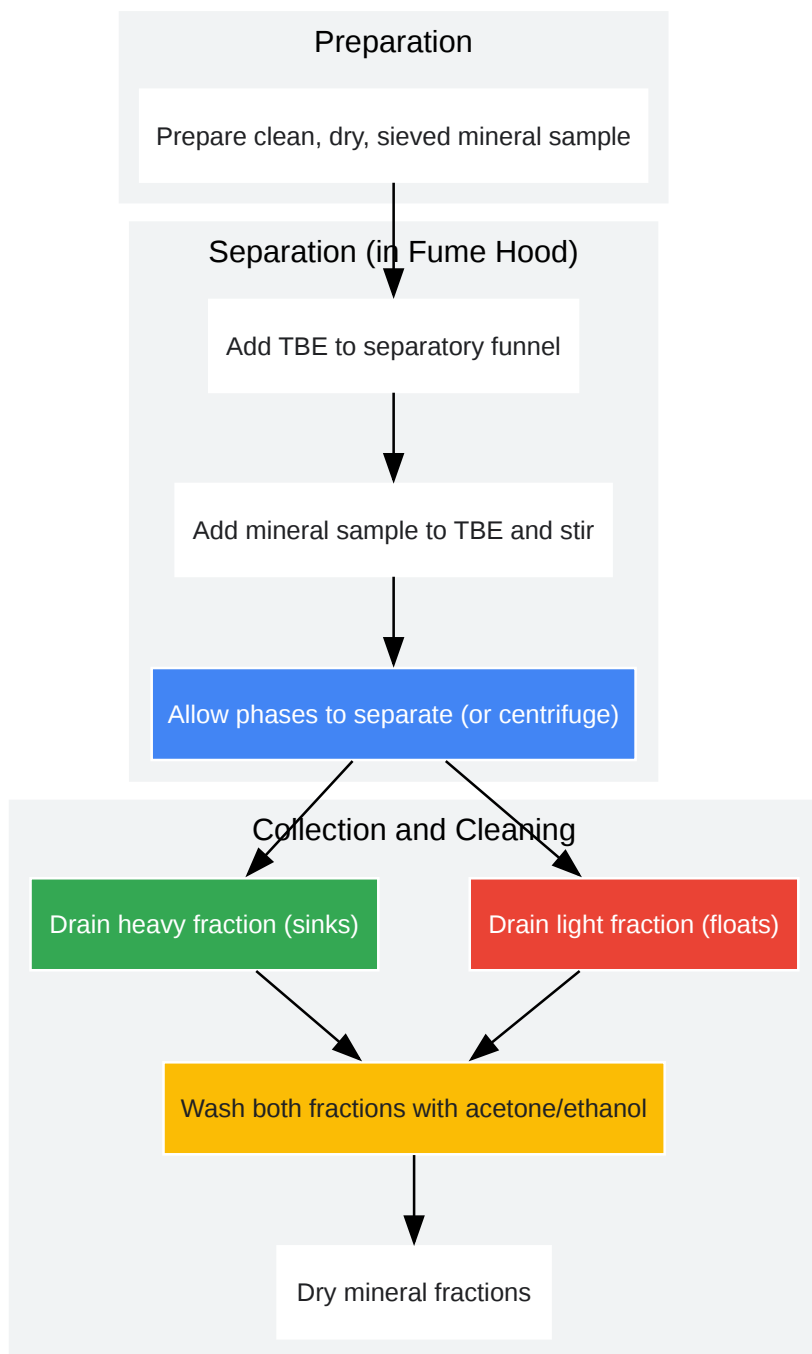
- Mineral Separation:
 - Slowly add the prepared mineral sample to the TBE in the separatory funnel.
 - Gently stir the mixture with a glass rod to ensure all particles are wetted by the TBE and to break up any clumps.
 - Allow the mixture to stand undisturbed for a period of time (e.g., 30-60 minutes). Denser minerals will sink to the bottom, while lighter minerals will float on the surface.
 - For very fine particles, this separation can be accelerated by centrifugation in appropriate glass centrifuge tubes.
- Fraction Collection:
 - Sinks (Heavy Minerals): Carefully open the stopcock to drain the settled heavy minerals into a beaker. Close the stopcock before the floating minerals reach the outlet.
 - Floats (Light Minerals): Place a second beaker under the separatory funnel and drain the remaining TBE and the floating light minerals.
- Washing and Drying:
 - Wash the collected mineral fractions with acetone or ethanol to remove any residual TBE. This should be done over a filter paper in a funnel to collect the mineral grains. Perform the washing in the fume hood.
 - Repeat the washing step several times.
 - Carefully transfer the washed mineral fractions to a watch glass and dry in an oven at a low temperature (e.g., 60-80 °C).
- Recovery of TBE:
 - The used TBE can be filtered to remove any suspended particles and potentially be reused for subsequent separations.

Visualizations

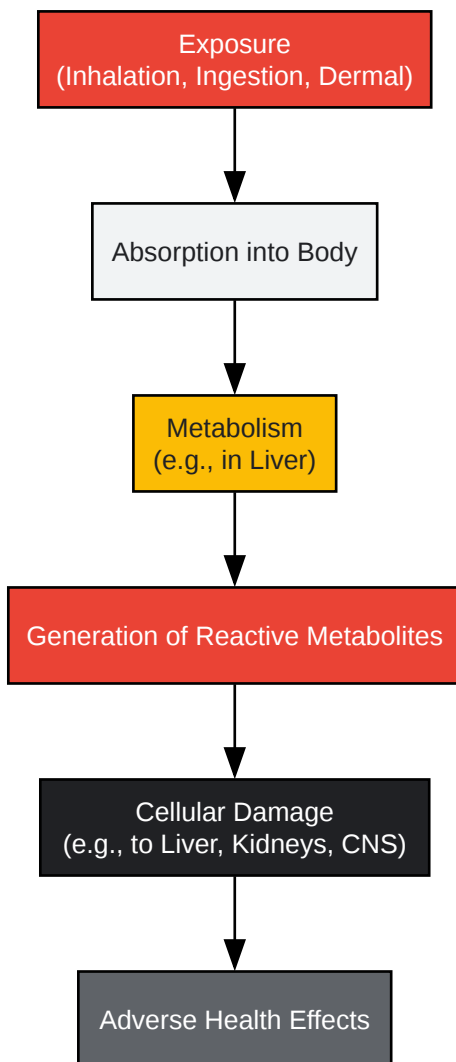
Logical Workflow for Density-Based Mineral Separation



Experimental Workflow for Mineral Separation



Simplified Toxicity Pathway of 1,1,2,2-Tetrabromoethane



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References

- 1. Heavy Liquid Separation - 911Metallurgist [911metallurgist.com]
- 2. 1,1,2,2-Tetrabromoethane: Properties, Production process and Uses_Chemicalbook [chemicalbook.com]
- 3. taylorandfrancis.com [taylorandfrancis.com]
- 4. img.guidechem.com [img.guidechem.com]
- 5. 1,1,2,2-四溴乙烷 purum p.a., for separation of mineral compounds, ≥98.0% (GC) | Sigma-Aldrich [sigmaaldrich.com]
- 6. cdhfinechemical.com [cdhfinechemical.com]
- 7. fishersci.com [fishersci.com]
- 8. dl.novachem.com.au [dl.novachem.com.au]
- 9. datasheets.scbt.com [datasheets.scbt.com]
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